

A Comparative Guide to G-Quadruplex Ligands: Pyridostatin vs. BRACO-19

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Compound of Interest

Compound Name: *Pyridostatin*

Cat. No.: *B1662821*

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In the landscape of G-quadruplex (G4) research, small molecules that can bind to and stabilize these non-canonical DNA and RNA structures are invaluable tools for elucidating their biological roles and for potential therapeutic development. Among the numerous G4 ligands developed, **Pyridostatin** (PDS) and BRACO-19 have emerged as prominent compounds, each with distinct characteristics. This guide provides a detailed, data-driven comparison of **Pyridostatin** and BRACO-19 for researchers, scientists, and drug development professionals.

At a Glance: Key Differences

Feature	Pyridostatin (PDS)	BRACO-19
Binding Affinity	High affinity for G-quadruplex structures.	Potent G-quadruplex binder.
Selectivity	Highly selective for G-quadruplexes over duplex DNA.	Moderate selectivity for G-quadruplexes over duplex DNA (~40-fold).[1]
Primary Mechanism	Stabilizes G4 structures, leading to replication and transcription-dependent DNA damage.[2][3]	Stabilizes telomeric G-quadruplexes, leading to telomere dysfunction and telomerase inhibition.[4][5][6][7]
Cellular Effects	Induces cell cycle arrest, DNA damage response (γ H2AX formation), and can downregulate BRCA1 transcription.[2][8][9]	Induces senescence, apoptosis, and cell cycle arrest, particularly in cancer cells with short telomeres.[4][5][6][7]

Quantitative Performance Data

The following tables summarize the available quantitative data for **Pyridostatin** and BRACO-19, providing a direct comparison of their binding affinities and cytotoxic activities.

Table 1: G-Quadruplex Binding Affinity

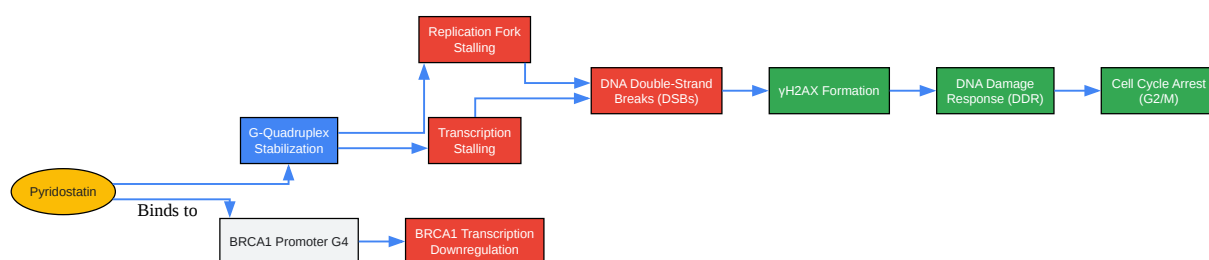
Ligand	G-Quadruplex Target	Apparent Dissociation Constant (Kd)	Method	Reference
Pyridostatin	AT11-L2 G4	1.4×10^{-8} M	Fluorescence Titration	[10]
BRACO-19	AT11-L2 G4	5.6×10^{-6} M	Fluorescence Titration	[10]

Table 2: Cytotoxicity (IC50)

Ligand	Cell Line	IC50	Exposure Time	Reference
BRACO-19	U87 (Glioblastoma)	1.45 μ M	72 hours	
BRACO-19	U251 (Glioblastoma)	1.55 μ M	72 hours	
BRACO-19	SHG-44 (Glioblastoma)	2.5 μ M	72 hours	
BRACO-19	UXF1138L (Uterine Carcinoma)	2.5 μ M	5 days	[11]
Pyridostatin Analog (50b)	Hep-2 (Laryngeal Carcinoma)	1-2 μ M	Not Specified	[12]

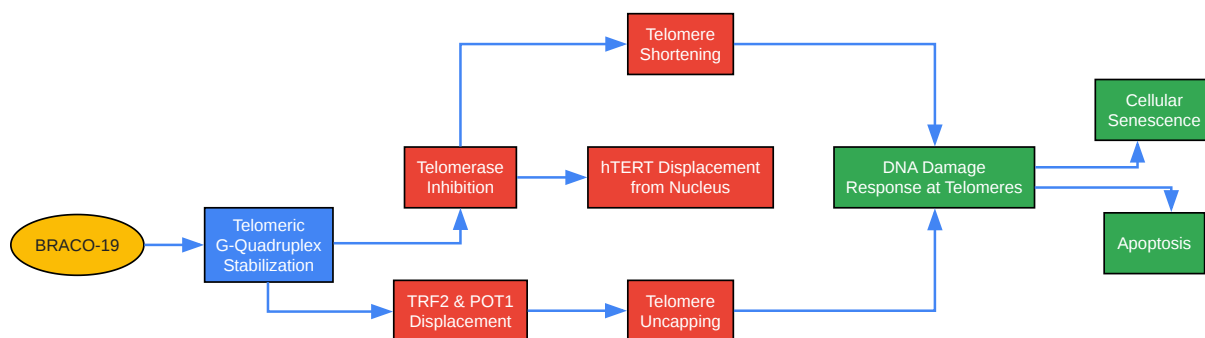
Signaling and Mechanistic Pathways

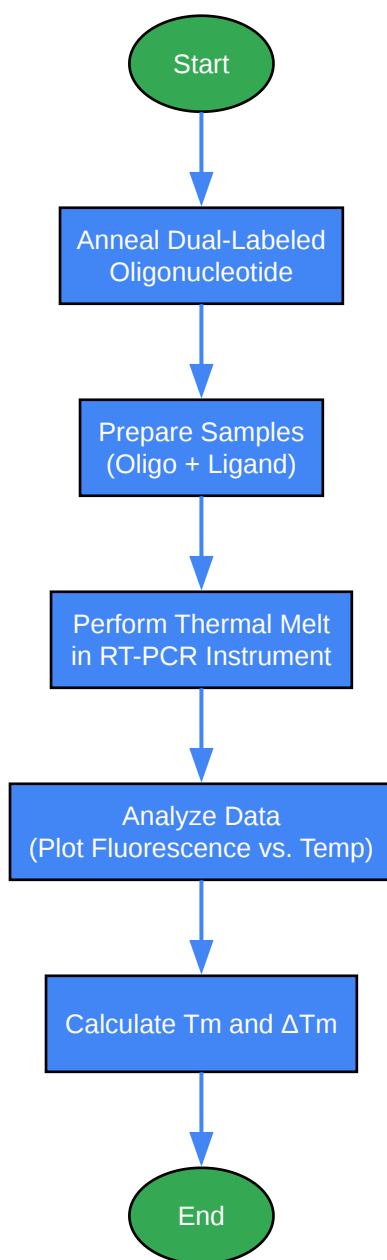
The distinct mechanisms of action of **Pyridostatin** and BRACO-19 are visualized below, highlighting their impact on cellular processes.



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Caption: **Pyridostatin**'s mechanism of inducing DNA damage and cell cycle arrest.





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